

Pelecopan paroxysmal nocturnal hemoglobinuria research

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Compound Focus: Pelecopan

CAS No.: 2378380-49-3

Cat. No.: S12864284

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Drug Profile and Key Data

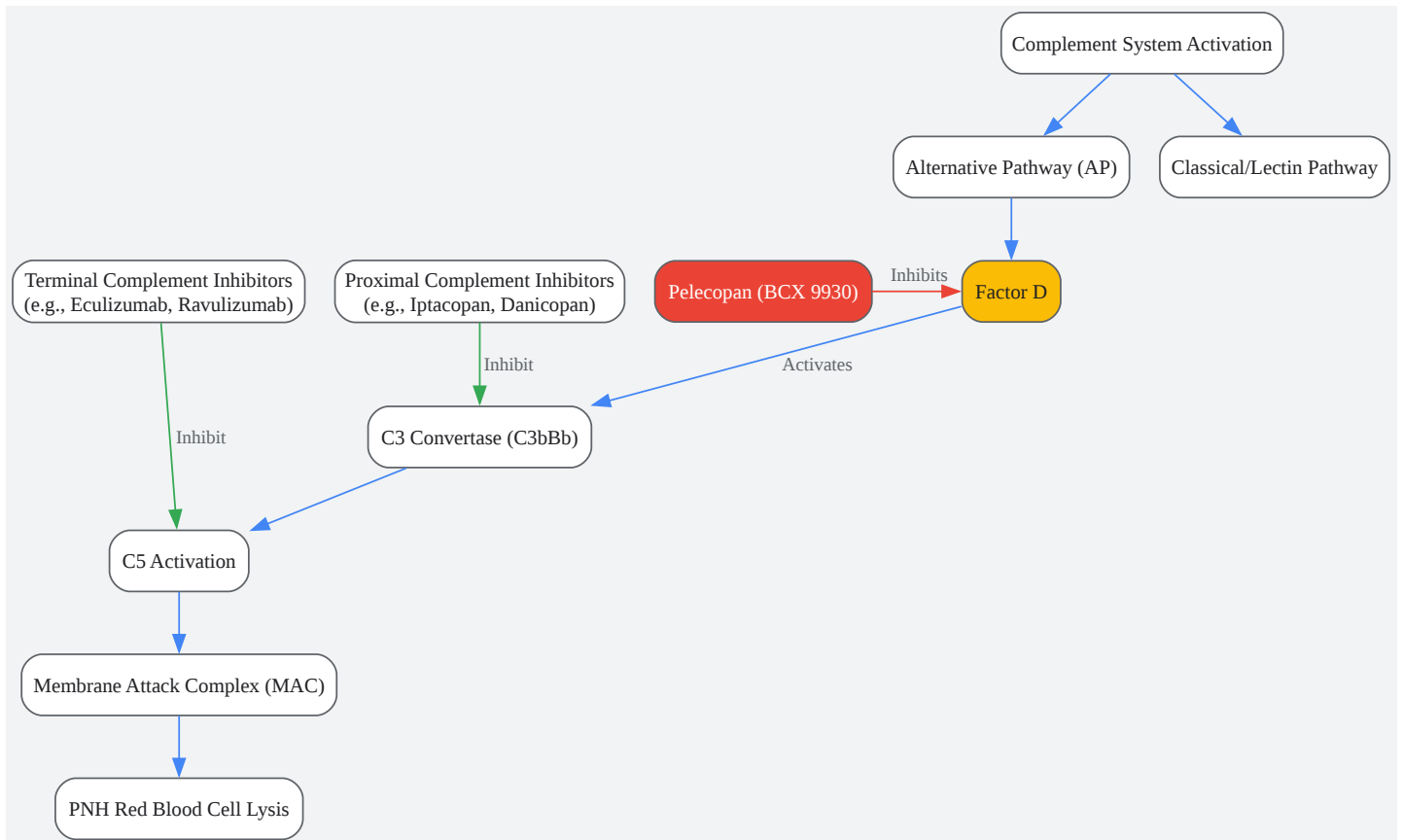
The table below summarizes the core technical information for **Pelecopan** based on the search results.

| Property | Description |
|--|--|
| Generic Name | Pelecopan (also known as BCX 9930) [1] |
| Developer | BioCryst Pharmaceuticals [2] [1] [3] |
| Mechanism of Action | Potent, selective, and orally bioactive inhibitor of complement factor D (CFD) [3] |
| Drug Class | Small molecule [1] [3] |
| Molecular Formula | C ₂₃ H ₁₉ FN ₂ O ₄ [3] |
| CAS Number | 2378380-49-3 [3] |
| Highest Development Phase for PNH | Discontinued (Was in Phase 2) [2] [1] |
| Reported IC ₅₀ (Human Factor D) | 14.3 nM [3] |

| Property | Description |
|---|--------------------------------------|
| Reported IC ₅₀ (Hemolysis of PNH cells in vitro) | 29.5 nM (in rabbit erythrocytes) [3] |

Mechanism of Action and Signaling Pathway

Pelecopan acts on the **alternative pathway (AP)** of the complement system. The following diagram illustrates its targeted site and the broader PNH treatment landscape.



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Figure 1: Complement inhibition pathway in PNH, showing **Pelecopan**'s mechanism as a Factor D inhibitor.

Development Status and Context

According to the search results, **Pelecopan**'s development for PNH has been **discontinued** [1]. While it was once in a Phase 2 study to assess long-term safety as a monotherapy [2], it is no longer active in the clinical

pipeline for this disease.

The PNH treatment landscape has advanced significantly with other complement inhibitors:

- **Proximal Complement Inhibitors:** The field has moved forward with other oral Factor B inhibitors (e.g., **Iptacopan**, approved in 2024) and Factor D inhibitors (e.g., **Danicopan**) [2] [4].
- **Terminal Complement Inhibitors:** C5 inhibitors like **Eculizumab** and **Ravulizumab** have been the standard of care [4].

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References

1. - BioCryst Pharmaceuticals - AdisInsight Pelecopan [adisinsight.springer.com]
2. Pipeline Insight Paroxysmal Nocturnal Hemoglobinuria 2025 [expertmarketresearch.com]
3. | CAS#: 2378380-49-3 | inhibitor of complement factor... Pelecopan [invivochem.com]
4. The Advancing Landscape of Paroxysmal ... Nocturnal Hemoglobinuria [pubmed.ncbi.nlm.nih.gov]

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